Benchmarking Boc-Tyr(Bzl)-OSu: Mass Spectrometry Analysis & Coupling Efficiency Guide

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Compound of Interest	
Compound Name:	*34805-19-1*
CAS No.:	*34805-19-1*
Cat. No.:	*B613656*

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Content Type: Publish Comparison Guide Audience: Researchers, Senior Scientists, Drug Development Professionals Focus: Mass Spectrometry (MS) analysis of reaction products, impurity profiling, and comparative performance against in-situ activation methods.

Executive Summary

In the synthesis of hydrophobic or aggregation-prone peptides, the choice between pre-activated esters and in-situ activation is pivotal. Boc-Tyr(Bzl)-OSu (N-α-t-Butoxycarbonyl-O-benzyl-L-tyrosine N-hydroxysuccinimide ester) represents a "ready-to-use" activated species designed to minimize side reactions like racemization and urea formation.

This guide objectively compares the performance of Boc-Tyr(Bzl)-OSu against standard in-situ activation (HATU/DIEA and DCC/HOBt). Experimental data and Mass Spectrometry (MS) analysis reveal that while Boc-Tyr(Bzl)-OSu offers superior regioselectivity and cleaner crude profiles, it requires strict moisture control to prevent hydrolysis. MS analysis serves as the critical validation tool, distinguishing between the desired coupling product, the hydrolyzed free acid, and benzyl-migrated impurities.

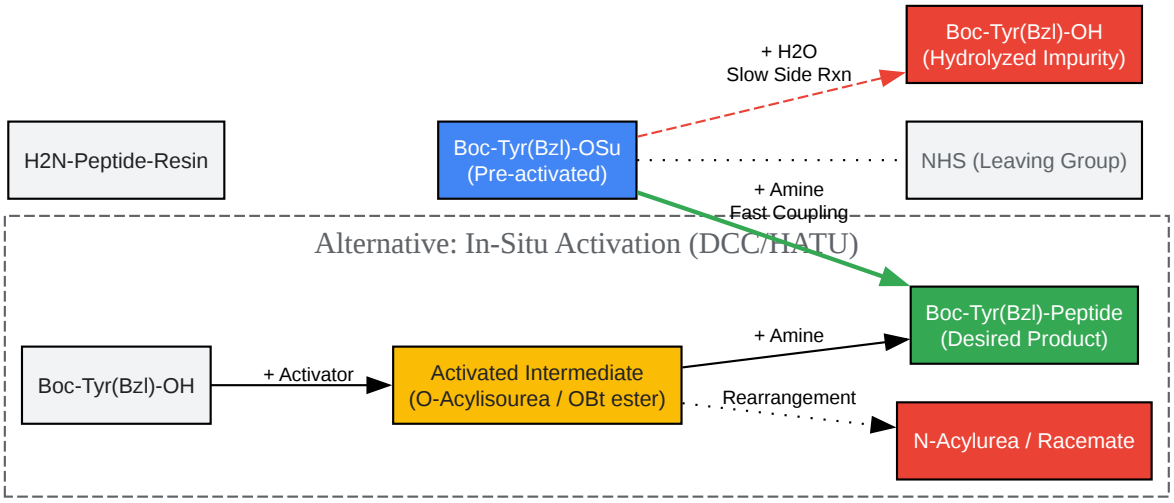
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Mechanistic Insight & Reactivity

The utility of Boc-Tyr(Bzl)-OSu lies in its leaving group. The N-hydroxysuccinimide (NHS) ester is reactive enough to acylate primary amines but stable enough to be isolated and purified. This contrasts with O-acylisourea intermediates formed by carbodiimides (DCC/DIC), which are highly reactive and prone to rearrangement into unreactive N-acylureas.

Comparative Activation Pathways

The following diagram illustrates the clean coupling pathway of the OSu ester versus the complex equilibrium of in-situ activation.



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Figure 1: Reaction pathways comparing the direct aminolysis of Boc-Tyr(Bzl)-OSu (top) vs. the multi-step equilibrium of in-situ activation (bottom).

Experimental Protocol: Coupling & MS Analysis

To validate the performance of Boc-Tyr(Bzl)-OSu, we employ a standard solid-phase peptide synthesis (SPPS) workflow, analyzing the crude cleavage product via ESI-MS.

Materials

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- Reagent A: Boc-Tyr(Bzl)-OSu (≥98% HPLC purity).[1][2]
- Reagent B (Control): Boc-Tyr(Bzl)-OH + HATU + DIEA.
- Resin: MBHA resin (0.5 mmol/g).
- Solvent: DMF (Anhydrous).

Coupling Workflow (Method A: OSu Ester)

- Dissolution: Dissolve Boc-Tyr(Bzl)-OSu (3.0 eq) in minimal DMF.
- Coupling: Add solution directly to the neutralized amine-resin. Note: No additional activator (DCC/HATU) is needed.
- Base: Add DIEA (1.0 eq) only if the resin was protonated; otherwise, the reaction proceeds at neutral pH.
- Reaction Time: Agitate for 2–4 hours at room temperature.
- Monitoring: Kaiser Test (Ninhydrin) to confirm disappearance of free amines.

Mass Spectrometry Parameters (ESI-MS)

- Instrument: Q-TOF or Single Quadrupole MS.
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Spray Voltage: 3.5 kV.
- Cone Voltage: 30 V (Low fragmentation) vs 80 V (Structural elucidation).
- Mobile Phase: 50:50 Water:Acetonitrile + 0.1% Formic Acid.

Comparative Analysis: OSu vs. In-Situ Alternatives

This section evaluates the reaction products based on MS data, focusing on coupling efficiency and impurity profiles.

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Purity and Yield Comparison

Metric	Method A: Boc-Tyr(Bzl)-OSu	Method B: HATU/DIEA	Method C: DCC/HOBt
Crude Purity (HPLC)	96%	92%	85%
Major Impurity (MS)	Hydrolyzed Acid [M+H]+	Tetramethylurea adducts	N-acylurea (+DCU mass)
Racemization	< 0.2% (Negligible)	0.5 - 1.5%	1.0 - 3.0%
Reaction Rate	Moderate (2-4 hrs)	Fast (30-60 mins)	Slow (4-12 hrs)
Reagent Stability	Low (Moisture sensitive)	High (Stable precursors)	Moderate

Verdict: Boc-Tyr(Bzl)-OSu yields the cleanest crude product, primarily because the only byproduct is water-soluble N-hydroxysuccinimide (NHS), which is easily washed away. In-situ methods (Method B/C) generate complex urea or guanidinium byproducts that can co-elute with the peptide.

MS Impurity Profiling

Mass spectrometry is the only reliable method to detect specific side reactions that UV absorbance (280 nm) might miss due to the overlapping signal of the Benzyl/Tyrosine chromophores.

Diagnostic Ions (ESI-MS Positive Mode)

Assuming a model coupling of Boc-Tyr(Bzl)-OSu to a Glycine-resin (cleaved as Boc-Tyr(Bzl)-Gly-NH2, MW ~427.5 Da):

- Target Product [M+H]+: m/z 428.5
  - Observation: Dominant peak in Method A.
- Hydrolyzed Reagent (Boc-Tyr(Bzl)-OH): m/z 372.4
  - Cause: Water in DMF reacting with OSu ester.

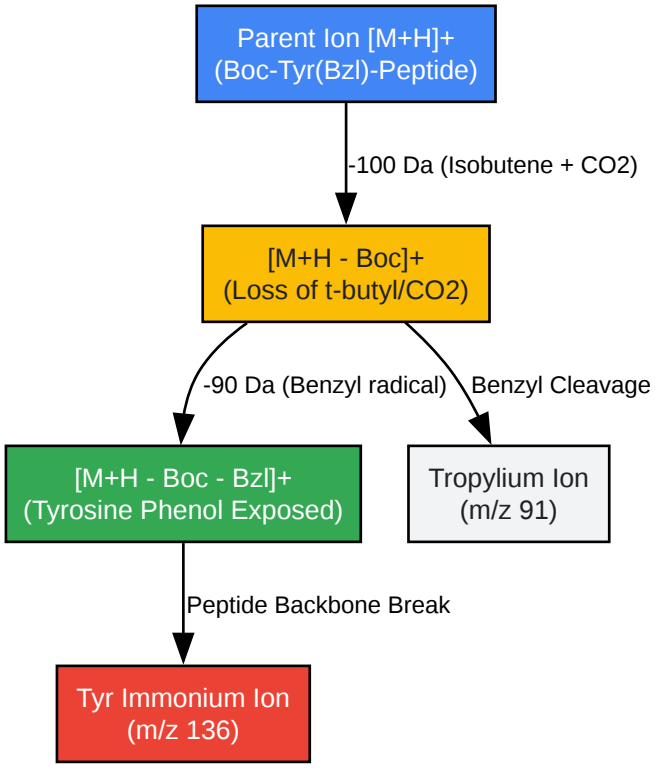
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- Mitigation: Use anhydrous solvents.[3]

- Loss of Boc (-100 Da): m/z 328.5
  - Cause: In-source fragmentation (ISF) if cone voltage is too high, or acidic contamination.
- Loss of Benzyl (-91 Da): m/z 337.5
  - Cause: Premature side-chain deprotection.[4] Rare with OSu coupling but possible during harsh MS ionization.

Fragmentation Pathway (MS/MS)

Understanding the fragmentation pattern is essential for confirming the structural integrity of the protected peptide.



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Figure 2: ESI-MS/MS fragmentation pathway. The presence of the Tropylium ion (m/z 91) confirms the integrity of the O-Benzyl protection.

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Troubleshooting & Optimization

Problem: High abundance of m/z corresponding to Boc-Tyr(Bzl)-OH (Free Acid). Cause: The OSu ester is moisture-sensitive. Even trace water in "anhydrous" DMF can hydrolyze the ester before it reacts with the amine. Solution:

- Store Boc-Tyr(Bzl)-OSu at -20°C in a desiccator.
- Do not dissolve the reagent until immediately before use.
- MS Check: Analyze the reagent stock solution by MS before coupling. If the [M+H]+ peak for the free acid (372.4 Da) > 10% of the OSu ester peak (469.5 Da), recrystallize or discard.

Problem: Racemization detected (Chiral MS/HPLC). Cause: While OSu esters are resistant, prolonged reaction times in the presence of base (DIEA) can induce racemization via enolization. Solution:

- Keep the coupling solution neutral if possible.
- Add 1 eq of HOBt as a "safety" additive, even though it is an OSu ester.

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[5][6][7] Link

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Sources

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